

In-depth Technical Guide: 4-Iodoisoquinolin-1-amine (CAS No. 55270-28-5)

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Compound of Interest

Compound Name: 4-Iodoisoquinolin-1-amine

Cat. No.: B1300164

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to provide a comprehensive overview of **4-Iodoisoquinolin-1-amine**, a molecule of interest within the broader class of isoquinoline derivatives known for their diverse biological activities. While the isoquinoline scaffold is prevalent in numerous bioactive compounds, detailed public-domain information specifically for the 4-Iodo-1-amino isomer is limited. This document summarizes the available information and provides a foundational understanding based on related structures.

Chemical and Physical Properties

A summary of the key chemical identifiers for **4-Iodoisoquinolin-1-amine** is provided in Table 1.

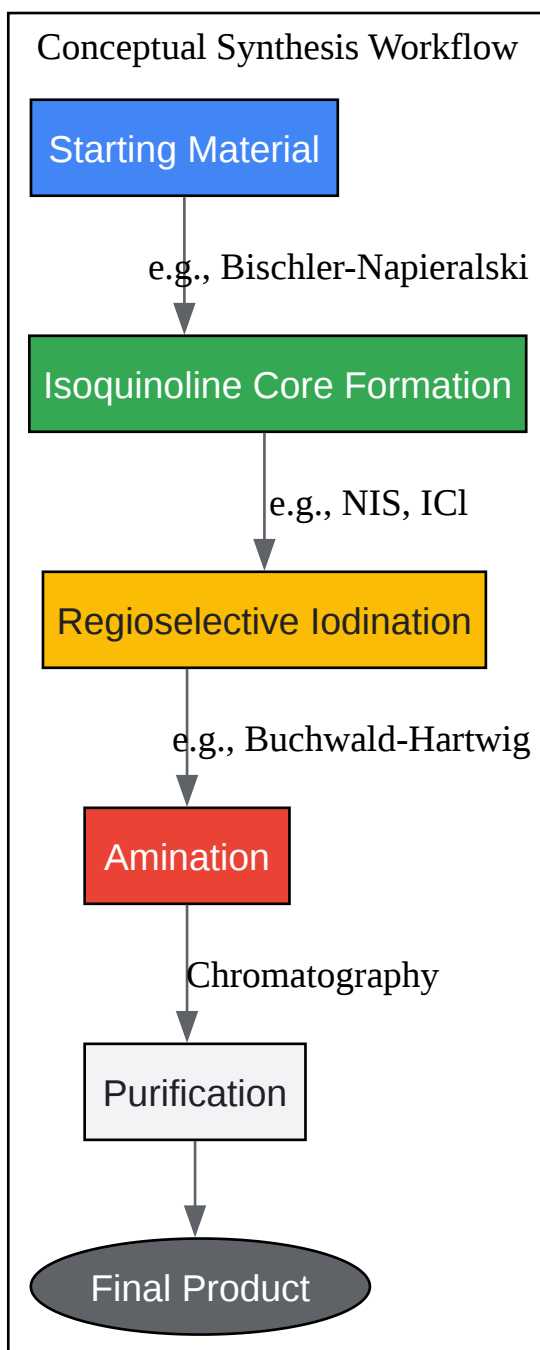
Property	Value
CAS Number	55270-28-5
Molecular Formula	C ₉ H ₇ IN ₂
Molecular Weight	270.07 g/mol

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **4-Iodoisoquinolin-1-amine** are not readily available in the public literature. However, general synthetic strategies for related amino- and iodo-substituted isoquinolines can provide a theoretical framework. The synthesis would likely involve the construction of the isoquinoline core followed by iodination and amination reactions, or the use of a pre-functionalized starting material.

Hypothetical Synthetic Workflow:

A plausible, though unverified, synthetic approach could involve a multi-step sequence. The following diagram illustrates a conceptual workflow for the synthesis of a substituted isoquinoline, which could be adapted for **4-Iodoisoquinolin-1-amine**.



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Caption: A conceptual workflow for the synthesis of a substituted isoquinoline.

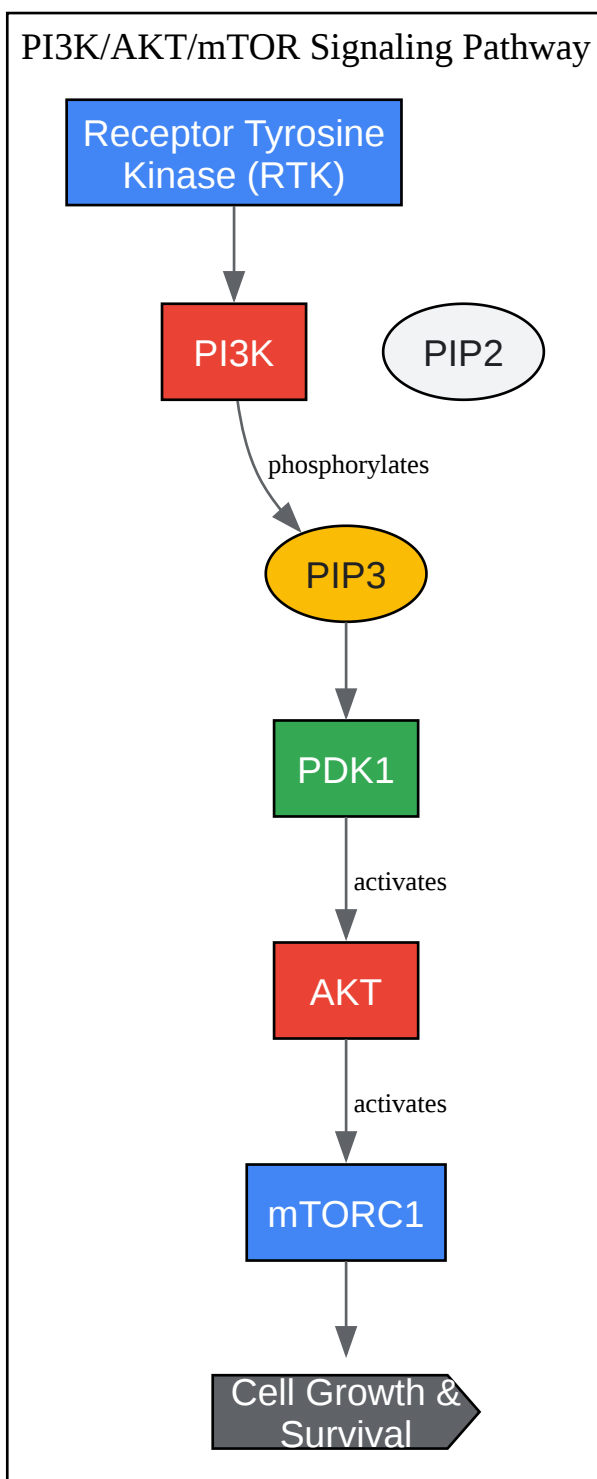
Biological Activity and Signaling Pathways

Specific biological activity data, such as IC_{50} or K_i values, for **4-Iodoisoquinolin-1-amine** are not currently available in the public domain. The broader class of isoquinoline alkaloids is known to exhibit a wide range of biological activities, including but not limited to, antitumor, antimicrobial, and anti-inflammatory effects. The mechanism of action for these compounds often involves interaction with various cellular signaling pathways.

Given the lack of specific data for **4-Iodoisoquinolin-1-amine**, a diagram of a known signaling pathway that is often modulated by other bioactive small molecules is provided below for illustrative purposes.

Illustrative Signaling Pathway: PI3K/AKT/mTOR

The PI3K/AKT/mTOR pathway is a critical signaling cascade involved in cell growth, proliferation, and survival. It is a common target for therapeutic intervention in various diseases, including cancer.



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Caption: A simplified diagram of the PI3K/AKT/mTOR signaling pathway.

Conclusion

While **4-Iodoisoquinolin-1-amine** (CAS No. 55270-28-5) is a chemically defined entity, there is a notable absence of detailed, publicly available scientific literature regarding its specific synthesis, biological activity, and mechanism of action. The information presented in this guide is based on general chemical principles and data from related isoquinoline compounds. Further research is required to elucidate the specific properties and potential applications of this molecule. This document serves as a foundational resource to stimulate and guide future investigations into **4-Iodoisoquinolin-1-amine**.

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